

Technical Monograph: Physicochemical Profiling & Structural Elucidation of $C_{11}H_9BrN_2OS$

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Compound of Interest

Compound Name: 2-bromo-N-(4-methyl-1,3-thiazol-2-yl)benzamide

Cat. No.: B12176377

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Executive Summary

This guide provides a comprehensive technical analysis of the molecular formula $C_{11}H_9BrN_2OS$. While this formula can represent multiple constitutional isomers, it is most chemically significant in drug discovery as a scaffold for kinase inhibitors, specifically represented by the structure N-[4-(4-bromophenyl)-1,3-thiazol-2-yl]acetamide.

This document details the precise molecular metrics, theoretical structural derivation, synthesis pathways, and analytical validation protocols required to confirm the identity of this entity. It is designed for researchers requiring rigorous validation standards for small molecule characterization.

Part 1: Molecular Metrics & Elemental Analysis

Precise calculation of molecular weight and isotopic distribution is the first step in validation. The presence of Bromine (Br) introduces a unique isotopic signature critical for Mass Spectrometry (MS) analysis.^{[1][2]}

Quantitative Data Table

Metric	Value	Technical Note
Molecular Formula	C ₁₁ H ₉ BrN ₂ OS	
Average Molecular Weight	297.17 g/mol	Based on standard atomic weights.
Monoisotopic Mass	295.9622 Da	Calculated using ⁷⁹ Br (50.69%).
Exact Mass (⁸¹ Br)	297.9602 Da	Calculated using ⁸¹ Br (49.31%).
Degree of Unsaturation	8.0	Indicates high aromaticity/ring content.
Elemental Composition	C (44.46%), H (3.05%), Br (26.89%), N (9.43%), O (5.38%), S (10.79%)	

Degree of Unsaturation (DoU) Calculation

The DoU reveals the structural complexity (rings + π bonds).[\[3\]](#)[\[4\]](#)

Interpretation: A DoU of 8 suggests a bicyclic or tricyclic aromatic system. In our representative isomer (N-[4-(4-bromophenyl)-1,3-thiazol-2-yl]acetamide), this accounts for:

- Benzene ring (4 DoU)[\[3\]](#)[\[5\]](#)
- Thiazole ring (2 DoU)
- Amide carbonyl (1 DoU)
- Amide C-N bond character/linkage (1 DoU equivalent in total count).

Part 2: Structural Elucidation & Synthesis Strategy

To validate this formula, we utilize the Hantzsch Thiazole Synthesis, a robust method for generating the C₁₁H₉BrN₂OS scaffold.

Synthetic Pathway (Hantzsch Protocol)

The synthesis involves the condensation of a brominated

-haloketone with a thiourea derivative.

Reaction Scheme:

- Precursor A: 2-bromo-1-(4-bromophenyl)ethan-1-one (-haloketone).
- Precursor B: N-acetylthiourea.
- Conditions: Reflux in Ethanol (EtOH), 2-4 hours.

Visualization: Synthetic Workflow

The following diagram outlines the logical flow from precursors to purified analyte.

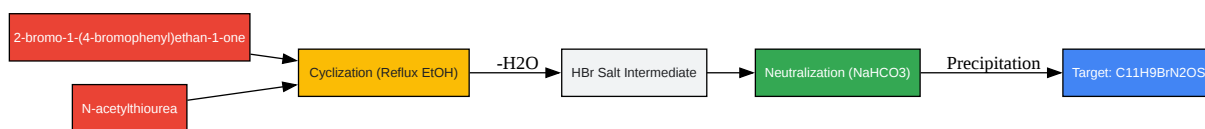


Figure 1: Hantzsch Thiazole Synthesis Pathway for C₁₁H₉BrN₂OS

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Figure 1: Step-by-step synthetic pathway utilizing Hantzsch cyclization to form the thiazole core.

Part 3: Analytical Validation Protocols

This section details the self-validating protocols required to confirm the identity of C₁₁H₉BrN₂OS.

Mass Spectrometry (LC-MS/HRMS)

Objective: Confirm molecular formula and Bromine presence.

- Protocol:
 - Dissolve 0.1 mg sample in MeOH.
 - Inject into ESI-MS (Electrospray Ionization) in Positive Mode (+).
- Diagnostic Criteria (The "Trust" Pillar):
 - Isotopic Pattern: You must observe a 1:1 doublet at 297 and 299 (m/z).
 - Why? Natural Bromine exists as ^{79}Br (50.7%) and ^{81}Br (49.3%). A single peak indicates a lack of Bromine, invalidating the sample.
 - Fragmentation: Look for a loss of 42 Da (Ketene, $\text{CH}_2=\text{C}=\text{O}$) indicating the acetyl group, yielding a fragment at $m/z \sim 255$.

Nuclear Magnetic Resonance (NMR)

Objective: Map the carbon skeleton.

- Solvent: DMSO- d_6
(Required due to low solubility of planar aromatic amides in CDCl_3).
- Expected ^1H NMR Signals (δ ppm):
 - Amide NH: Broad singlet, >12.0 ppm (exchangeable with D_2O).

- Thiazole Proton: Singlet, ~7.6 ppm (characteristic of 5-H thiazole).
- Aromatic System: Two doublets (AA'BB' system) between 7.5–7.9 ppm, integrating to 4 protons. This confirms the para-substituted benzene ring.
- Methyl Group: Singlet, ~2.1 ppm (3H), confirming the acetamide tail.

Visualization: Analytical Logic

The following decision tree illustrates how to interpret the analytical data to confirm the structure.

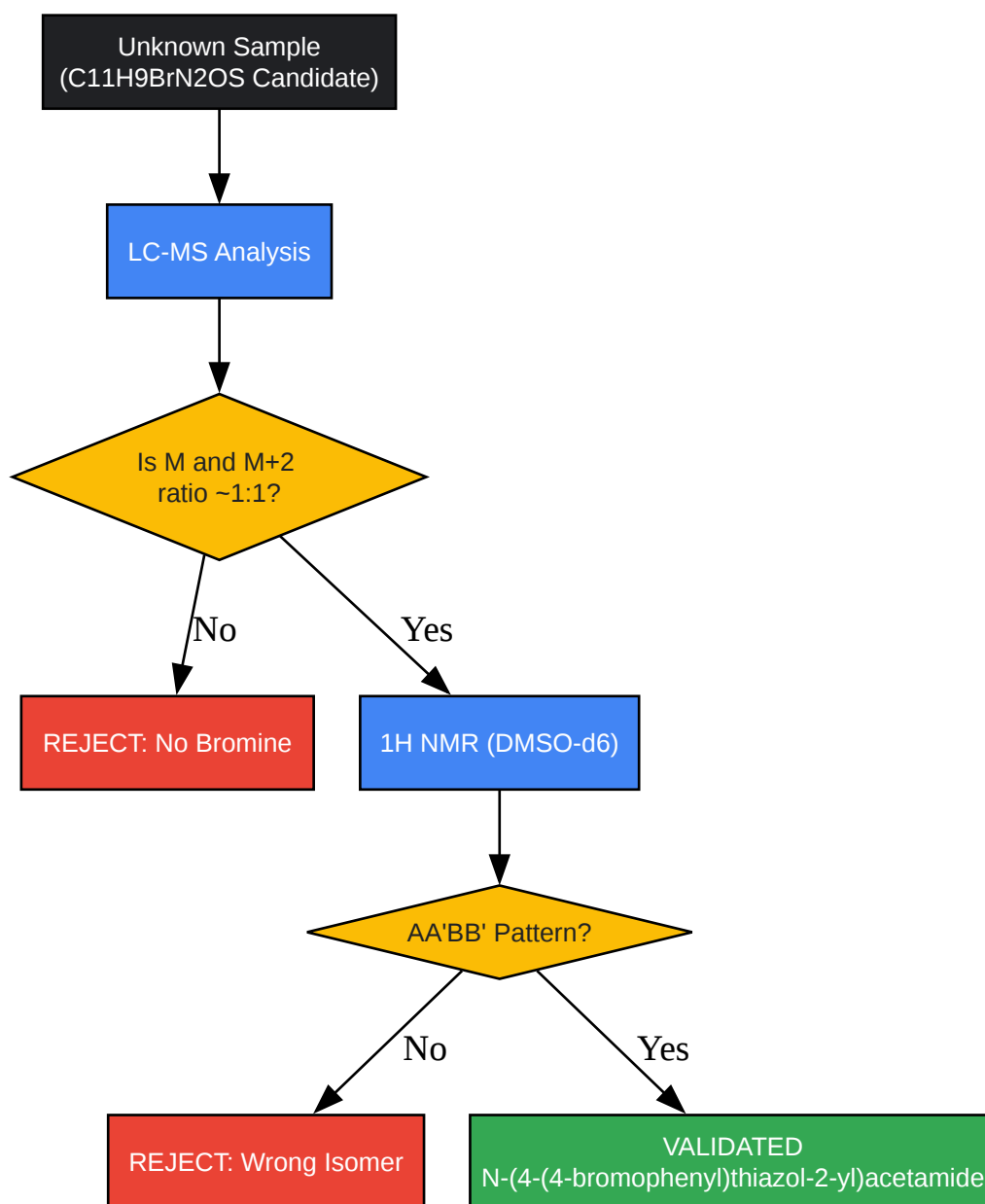


Figure 2: Analytical Decision Tree for Structural Validation

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Figure 2: Logic flow for confirming the presence of Bromine and the para-substitution pattern.

Part 4: Experimental Protocol (Standard Operating Procedure)

Experiment: Synthesis of N-[4-(4-bromophenyl)-1,3-thiazol-2-yl]acetamide.

- Preparation: In a 100 mL round-bottom flask, combine 2-bromo-1-(4-bromophenyl)ethan-1-one (10 mmol, 2.78 g) and N-acetylthiourea (10 mmol, 1.18 g).
- Solvation: Add 30 mL of absolute Ethanol.
- Reaction: Heat to reflux () with magnetic stirring for 3 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Workup:
 - Cool the mixture to room temperature. The hydrobromide salt may precipitate.
 - Pour mixture into 100 mL ice-water.
 - Neutralize with saturated solution to pH 8.
- Purification: Filter the resulting solid. Recrystallize from Ethanol/Water (9:1) to obtain white/off-white needles.
- Yield Check: Expected yield is 75-85%.

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